

Application Notes and Protocols: Large-Scale Synthesis of N-(3-chloropropyl)benzamide

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Compound of Interest

Compound Name: *N*-(3-chloropropyl)benzamide

Cat. No.: B15487148

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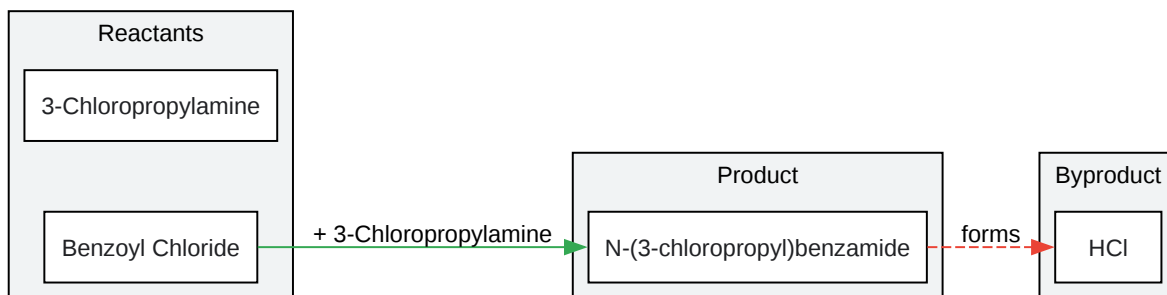
For Researchers, Scientists, and Drug Development Professionals

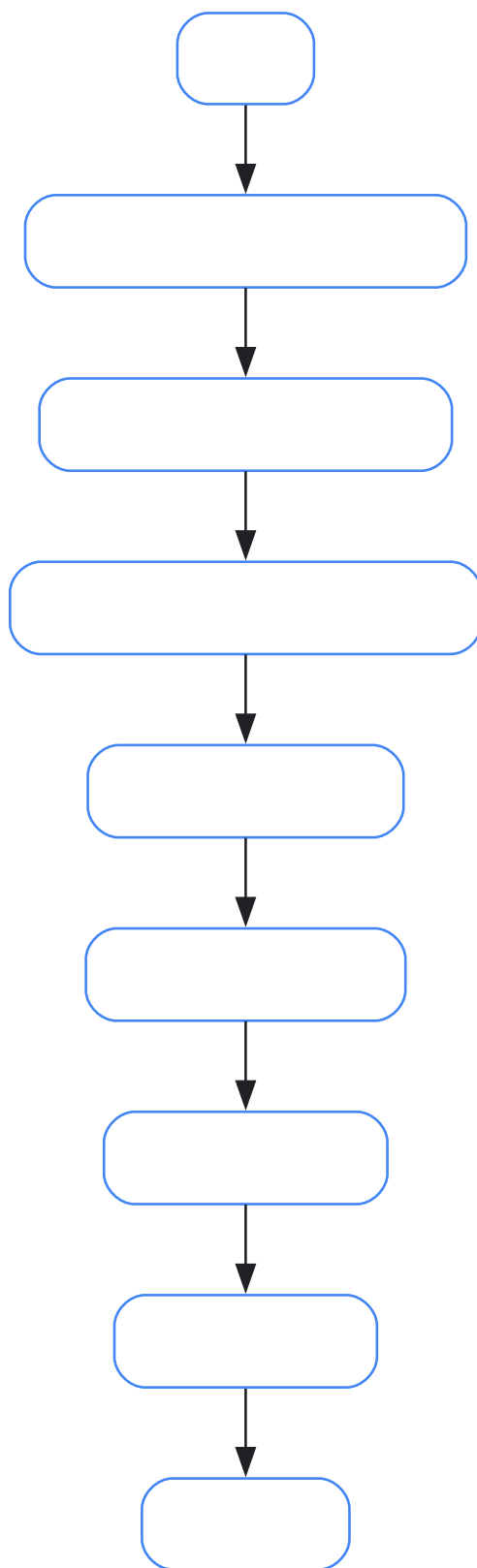
Introduction

N-(3-chloropropyl)benzamide is a chemical intermediate potentially useful in the synthesis of various pharmaceutical compounds and other organic molecules. Its structure combines a benzamide moiety with a reactive chloropropyl group, making it a versatile building block for further chemical modifications. These application notes provide a detailed protocol for the large-scale synthesis of **N-(3-chloropropyl)benzamide**, along with relevant data and procedural workflows to guide researchers in its preparation and use. The synthesis is based on the well-established Schotten-Baumann reaction, a widely used method for the amidation of acyl chlorides.^[1]

Chemical Reaction Pathway

The synthesis of **N-(3-chloropropyl)benzamide** is achieved through the nucleophilic acyl substitution of benzoyl chloride with 3-chloropropylamine. The reaction is typically carried out in the presence of a base to neutralize the hydrochloric acid byproduct.





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References

- 1. m.youtube.com [m.youtube.com]
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